

An In-depth Technical Guide to Tetrabutylammonium Thiocyanate (CAS: 3674-54-2)

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Compound of Interest

Compound Name: *Tetrabutylammonium Thiocyanate*

Cat. No.: *B1334961*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrabutylammonium thiocyanate (TBASCN) is a quaternary ammonium salt with the chemical formula $[(CH_3CH_2CH_2CH_2)_4N]SCN$. It is a versatile and widely utilized reagent in various fields of chemistry, particularly in organic synthesis and electrochemistry. Its utility stems from its role as a phase-transfer catalyst, a source of the thiocyanate anion, and as a supporting electrolyte. This guide provides a comprehensive overview of the physicochemical properties, safety and handling, and key applications of **Tetrabutylammonium thiocyanate**, complete with detailed experimental protocols.

Physicochemical Properties

Tetrabutylammonium thiocyanate is a white to off-white or light yellow crystalline solid at room temperature.[1][2] It is a stable compound under normal storage conditions.[3] Key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	3674-54-2	[4]
Molecular Formula	C ₁₇ H ₃₆ N ₂ S	[2]
Molecular Weight	300.55 g/mol	[5]
Appearance	White to off-white or light yellow crystalline solid	[1][2]
Melting Point	120-123 °C	[3][5][6]
Boiling Point	Not available	[1]
Density	Not available	[1]
Solubility	Soluble in methanol, ethanol, ether, and acetonitrile.	[3][7]
Flash Point	Not applicable	[5]

Spectroscopic Data

Infrared (IR) Spectroscopy

The infrared spectrum of **Tetrabutylammonium thiocyanate** exhibits characteristic absorption bands corresponding to its functional groups. The most prominent peak is the strong, sharp absorption band around 2050-2076 cm⁻¹, which is characteristic of the C≡N stretching vibration of the thiocyanate anion (-SCN).[8] The C-S stretching vibration typically appears in the region of 755 cm⁻¹. [9] The spectrum also displays multiple bands in the C-H stretching region (approximately 2800-3000 cm⁻¹) and C-H bending region (around 1470 cm⁻¹), which are characteristic of the butyl groups of the tetrabutylammonium cation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of **Tetrabutylammonium thiocyanate** in a suitable deuterated solvent (e.g., CDCl₃) shows signals corresponding to the protons of the four butyl chains of the tetrabutylammonium cation. The signals typically appear as a triplet at approximately 0.9-1.0 ppm (CH₃), a multiplet around 1.3-1.5 ppm (CH₂), another multiplet around 1.6-1.8 ppm (CH₂),

and a triplet near 3.2-3.4 ppm (N-CH₂). The relative integration of these peaks will correspond to the number of protons in each environment.

Safety and Handling

Tetrabutylammonium thiocyanate is harmful if swallowed, in contact with skin, or if inhaled.

[4] It is advisable to handle this compound in a well-ventilated area, preferably a fume hood, and to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[5] Contact with acids liberates very toxic gas.[3]

Hazard Statements:

- H302: Harmful if swallowed[4]
- H312: Harmful in contact with skin[4]
- H332: Harmful if inhaled[4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

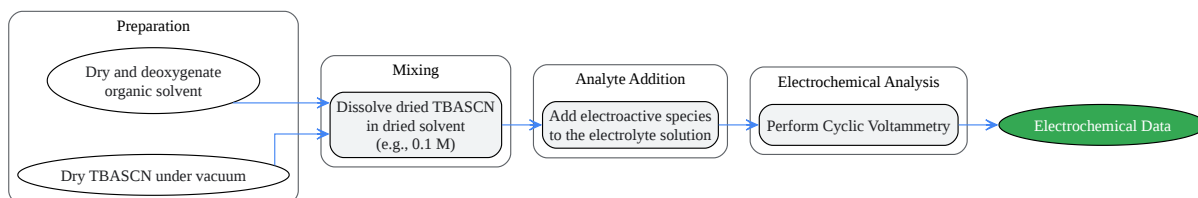
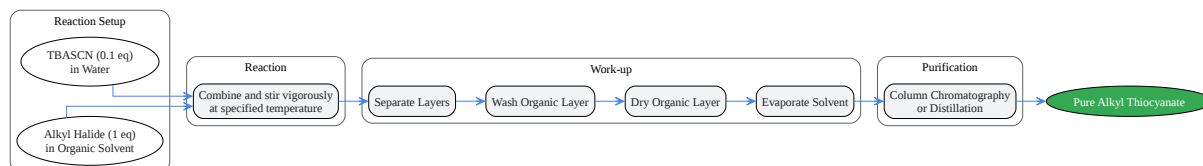
Applications and Experimental Protocols

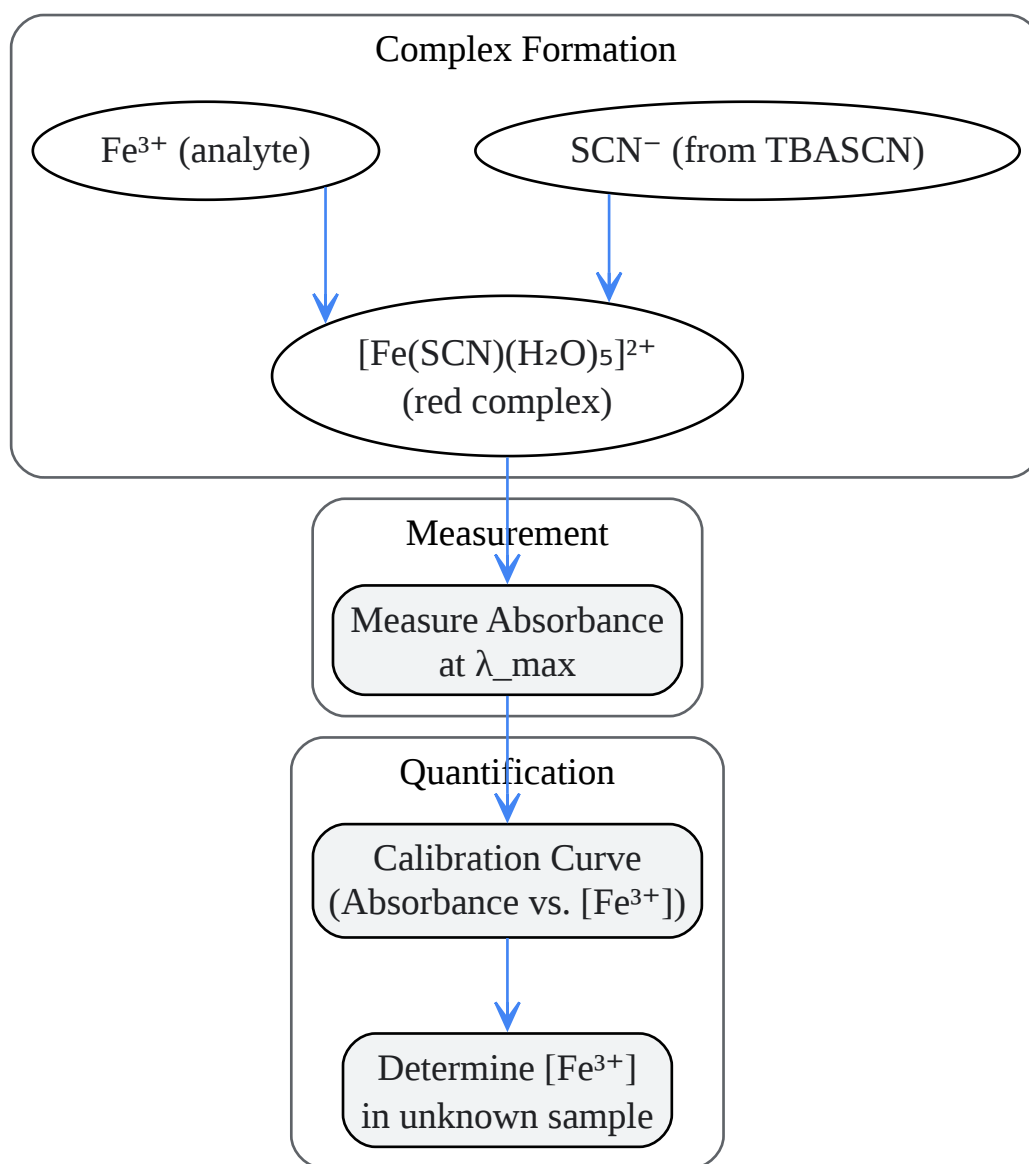
Tetrabutylammonium thiocyanate serves as a valuable reagent in several chemical applications.

Phase-Transfer Catalysis in Organic Synthesis

As a phase-transfer catalyst, **Tetrabutylammonium thiocyanate** facilitates the reaction between reactants that are in different, immiscible phases (e.g., an aqueous phase and an organic phase).[2] The tetrabutylammonium cation is lipophilic and can transport the thiocyanate anion from the aqueous phase into the organic phase, where it can react with an organic substrate.

This protocol describes a general procedure for the synthesis of alkyl thiocyanates from alkyl halides using **Tetrabutylammonium thiocyanate** as a phase-transfer catalyst.[10][11]





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